

Technical Guide: Physical Properties & Purification of 2,3-Pinanediol

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Compound of Interest

Compound Name: 2,3-Pinanediol

CAS No.: 53404-49-2

Cat. No.: B1214191

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Executive Summary

2,3-Pinanediol (specifically the enantiopure isomers (1R,2R,3S,5R)-(-) and (1S,2S,3R,5S)-(+)) is a bicyclic monoterpene diol derived from

-pinene.^[1] It serves as a critical chiral auxiliary in asymmetric synthesis, most notably in the Matteson asymmetric homologation of boronic esters. Its rigid bicyclic framework provides exceptional facial selectivity, making it indispensable for the synthesis of proteasome inhibitors (e.g., Bortezomib) and other enantiopure pharmaceutical intermediates.

This guide details the physicochemical profile of **2,3-Pinanediol**, focusing on melting point thermodynamics, solubility parameters, and rigorous purification protocols required to maintain high diastereomeric excess (

) in downstream applications.

Physical Properties Matrix

The following data aggregates experimental values for high-purity (>98%) commercial grades. Note that "**2,3-Pinanediol**" typically refers to the cis-diol configuration.

Property	Value / Description	Context & Significance
CAS Number	22422-34-0 ((-)-isomer)18680-27-8 ((+)-isomer)	Crucial for sourcing the correct enantiomer for specific stereochemical outcomes.
Molecular Formula		MW: 170.25 g/mol
Melting Point	56 – 58 °C	Low melting point requires strict temperature control during drying to prevent liquefaction/oiling out.
Boiling Point	~90 °C @ 0.03 mmHg	High vacuum required for distillation; thermal degradation risk at atmospheric pressure.
Optical Rotation	= -8° to -11° ((-)-isomer) = +8° to +11° ((+)-isomer)	Measured at in Toluene.[2][3][4] Essential for purity verification.
Appearance	White to off-white crystalline powder	Yellowing indicates oxidation or trace solvent contamination.

Solubility Profile & Solvent Selection

Understanding the solubility landscape is vital for both reaction optimization and purification.

2,3-Pinanediol exhibits a distinct "amphiphilic" character due to its lipophilic bicyclic pinane skeleton and hydrophilic vicinal diol motif.

Solvent Compatibility Table[5]

Solvent Class	Solvents	Solubility	Application
Polar Protic	Methanol, Ethanol	High	Solubilization for analysis; not suitable for recrystallization due to high solubility.
Polar Aprotic	DCM, THF, Ethyl Acetate	High	Standard reaction solvents for boronic ester formation.
Non-Polar	Toluene, Benzene	Moderate	Used for optical rotation measurements; good for azeotropic drying.
Aliphatic	Hexanes, Heptane, Pentane	Low/Moderate	Critical for Purification. Used as anti-solvents or recrystallization media.
Aqueous	Water	Low (~2 g/L)	Poor solubility allows for aqueous workups to remove inorganic salts.

Scientist's Insight:

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In boronic ester synthesis, the hygroscopicity of the diol can be problematic. While soluble in DCM, I recommend using anhydrous Toluene or THF and performing an azeotropic distillation prior to adding the boronic acid to ensure the removal of trace water, which competes with the diol for the boron center.

Experimental Protocols: Purification & Handling

The low melting point (56–58 °C) makes **2,3-Pinanediol** prone to "oiling out" rather than crystallizing if the solvent system or temperature gradient is mismanaged.

Protocol A: Recrystallization (High Purity)

This method is preferred for upgrading optical purity (

) or removing oxidative byproducts.

- **Dissolution:** Dissolve crude **2,3-Pinanediol** in the minimum amount of warm Ethyl Acetate (approx. 35-40°C). Do not exceed 45°C to avoid melting the solid.
- **Anti-Solvent Addition:** While stirring, slowly add warm Hexanes (or Heptane) until the solution becomes slightly turbid.
 - **Ratio Target:** Typically 1:3 to 1:5 (EtOAc : Hexane).
- **Nucleation:** Remove from heat. Add a seed crystal if available. Allow to cool slowly to room temperature.
- **Crystallization:** Transfer to a refrigerator (4°C) for 4–12 hours.
 - **Warning:** Do not place directly in a -20°C freezer, as rapid cooling often traps impurities or induces oiling.
- **Filtration:** Collect crystals via vacuum filtration using a chilled Buchner funnel. Wash with cold Hexane.
- **Drying:** Dry under high vacuum at room temperature. Do not use a heated oven, as the compound will melt and fuse.

Protocol B: Precipitation (Rapid Cleanup)

Used for removing non-polar impurities or bulk purification after synthesis from

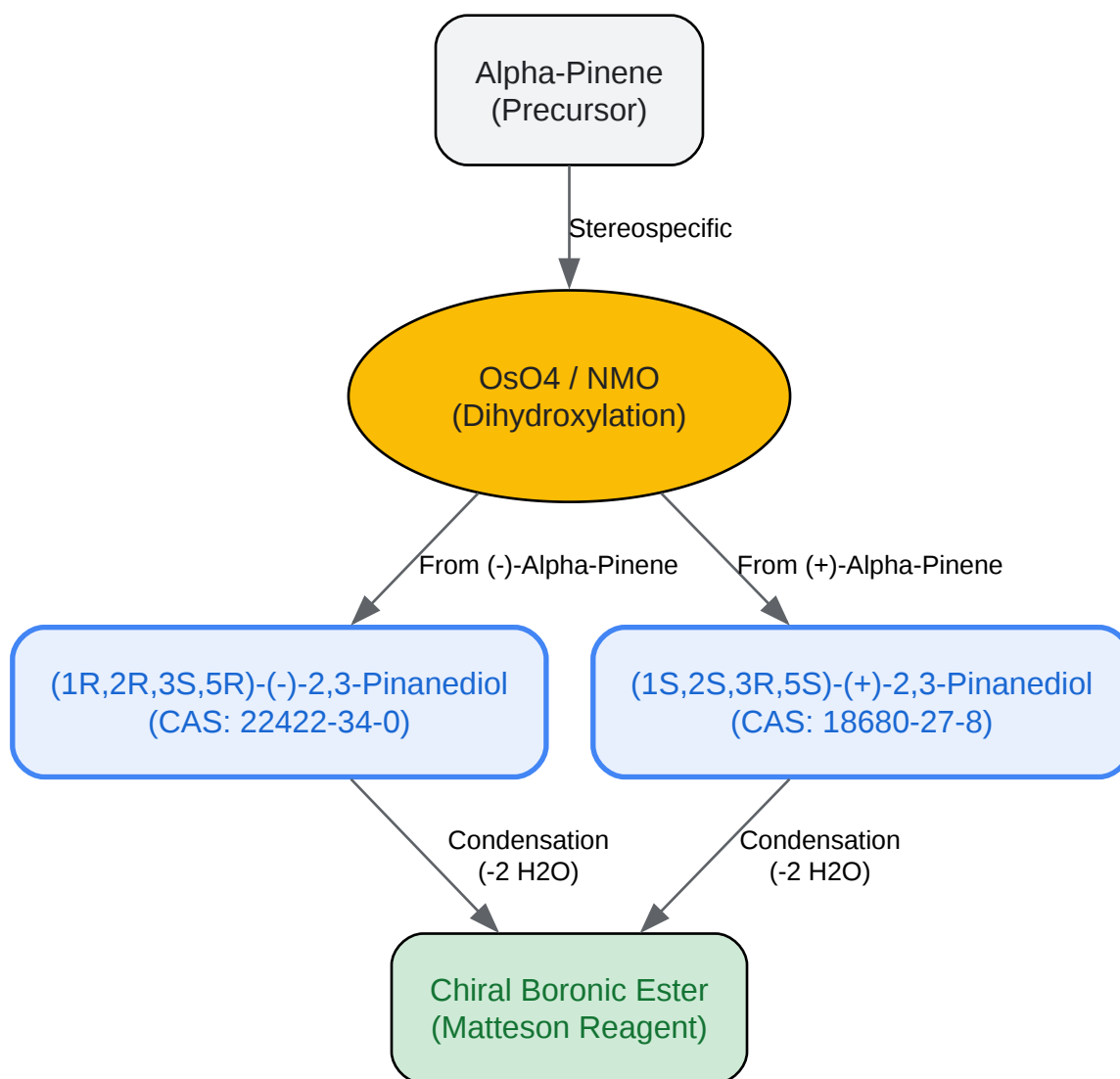
-pinene.

- Dissolve the diol in a small volume of Diethyl Ether.
- Add Hexane dropwise until a persistent cloudiness appears.[5]
- Cool the mixture to 0°C. The diol will precipitate as a white solid.
- Decant the supernatant (containing non-polar terpenes) and wash the solid with cold pentane.

Visualizations

Diagram 1: Stereochemical Configuration

The utility of **2,3-Pinandediol** lies in its rigid stereochemistry.[6] The following diagram illustrates the specific isomer relationships.

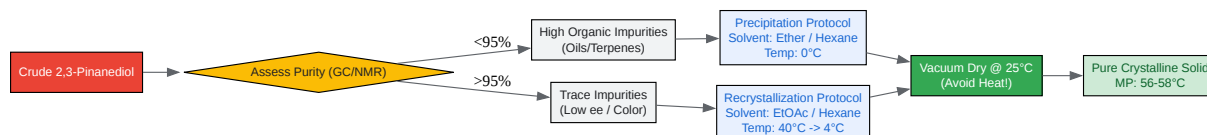


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Figure 1: Stereochemical lineage from Alpha-Pinene to the active chiral auxiliary.

Diagram 2: Purification Workflow

A logical decision tree for selecting the correct purification method based on impurity profile.



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Figure 2: Decision matrix for purification based on initial purity assessment.

Handling & Stability

- **Thermal Sensitivity:** The compound is heat-sensitive. Prolonged exposure to temperatures $>40^{\circ}\text{C}$ during storage can lead to sublimation or degradation.
- **Storage:** Store at $2-8^{\circ}\text{C}$ (Refrigerated) in a tightly sealed container.
- **Hygroscopicity:** Moderately hygroscopic. Store under an inert atmosphere (Argon/Nitrogen) if used for strictly anhydrous boronic ester synthesis.
- **Safety:** Generally considered non-hazardous, but standard PPE (gloves, goggles) is required to prevent irritation from fine dust.

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